

An In-depth Technical Guide to the Solubility of Manganese Citrate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Manganese citrate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **manganese citrate** in aqueous and organic media. The information is intended to support research, development, and formulation activities by providing key data on solubility characteristics, factors influencing dissolution, and standardized methodologies for solubility determination.

Executive Summary

Manganese citrate, a salt of manganese and citric acid, is utilized in various applications, including as a nutritional supplement and in pharmaceutical formulations. Its efficacy is often linked to its bioavailability, which is significantly influenced by its solubility. This document collates available quantitative and qualitative data on the solubility of **manganese citrate** in water and common organic solvents. It also provides a detailed experimental protocol for reproducible solubility assessment, adhering to internationally recognized guidelines.

Solubility Data

The solubility of **manganese citrate** is influenced by several factors, including the solvent system, pH, temperature, and the presence of complexing agents. The following tables summarize the available data.

Aqueous Solubility

Manganese citrate is generally described as slightly to very slightly soluble in water.[1] However, its solubility can be significantly enhanced in the presence of other citrate salts, such as sodium citrate, which promote the formation of soluble complex ions.[2][3] The pH of the aqueous medium also plays a critical role; solubility is generally higher in acidic conditions.

Solvent	Temperature (°C)	Solubility (g/100 mL)	Notes
Water	Not Specified	"Slightly soluble" / "Very slightly soluble"	General qualitative description from multiple sources.[1]
Water	Not Specified	0.5	For a commercially available manganese citrate used as a control in a patent study.[4]
Water	Not Specified	0.65 - 0.82	For manganese citrate prepared via a specific patented method involving reaction in an alcohol solvent.[4]
Water	25	See Figure 1	Solubility is highly pH-dependent. At pH below 5, the concentration of soluble manganese species is significantly higher.[5]

Note on pH Dependence: A study on the solubility of manganese and citrate ions in an aqueous solution at 25°C provides a solubility diagram as a function of pH.[5] While this study involved other ions (zinc and sulfate), it indicates that at a pH of approximately 4, the molarity of soluble manganese can be around 0.7 M. This would theoretically correspond to a high solubility value. Conversely, as the pH increases, the solubility dramatically decreases due to the precipitation of manganese hydroxides or less soluble citrate complexes.

Solubility in Organic Solvents

Quantitative solubility data for **manganese citrate** in organic solvents is not readily available in published literature. The information below is largely qualitative or inferred from data on other manganese salts. For drug development, experimental determination is strongly recommended.

Solvent	Chemical Formula	Solubility	Notes
Ethanol	C ₂ H ₅ OH	Data not available for manganese citrate.	Manganese(II) acetate tetrahydrate has been reported to have a solubility of 2.4 g/100 mL in ethanol with prolonged stirring.[6] Manganese sulfate is reportedly insoluble in ethanol.
Methanol	CH ₃ OH	Data not available for manganese citrate.	Manganese sulfate is described as very slightly soluble in methanol.
Dimethyl Sulfoxide (DMSO)	(CH ₃) ₂ SO	Data not available for manganese citrate.	DMSO is a strong solvent for many inorganic salts. Manganous chloride has a reported solubility of up to 20 g/100 mL in DMSO.[6] Citric acid is highly soluble in DMSO (>70 g/100mL).[7]

Factors Influencing Solubility

Several factors can significantly alter the solubility of **manganese citrate** in a given solvent system. Understanding these is crucial for formulation and experimental design.

- **pH:** As illustrated in the aqueous solubility data, pH is a critical factor. In acidic solutions, the citrate ion is protonated, which can influence the formation and solubility of manganese-citrate complexes.^[5]
- **Common Ion Effect & Complexation:** The presence of excess citrate ions (e.g., from sodium citrate) can increase the solubility of **manganese citrate** by shifting the equilibrium towards the formation of soluble manganese-citrate complexes.^{[2][3]}
- **Temperature:** While specific data for the temperature dependence of **manganese citrate** solubility is not available, for most salts, solubility in water increases with temperature. Experimental verification is necessary to quantify this relationship.
- **Physical Form:** The crystalline structure, particle size, and hydration state of the **manganese citrate** solid can affect the dissolution rate and apparent solubility.

Experimental Protocol for Solubility Determination

The following is a detailed methodology for determining the equilibrium solubility of **manganese citrate**, based on the principles outlined in the OECD Guideline 105, USP General Chapter <1236>, and EPA OPPTS 830.7840 guidelines. The shake-flask method is described here, which is suitable for substances with solubilities above 10 mg/L.

Materials and Equipment

- **Manganese Citrate** (analytical grade, with characterized purity and physical form)
- Solvent of interest (e.g., deionized water, ethanol, DMSO)
- Thermostatically controlled shaker or water bath
- Calibrated analytical balance
- Volumetric flasks and pipettes
- pH meter (for aqueous solutions)

- Centrifuge
- Syringe filters (e.g., 0.22 μ m PTFE or other compatible material)
- Analytical instrumentation for manganese quantification (e.g., Atomic Absorption Spectroscopy (AAS), Inductively Coupled Plasma-Mass Spectrometry (ICP-MS), or a validated HPLC method)

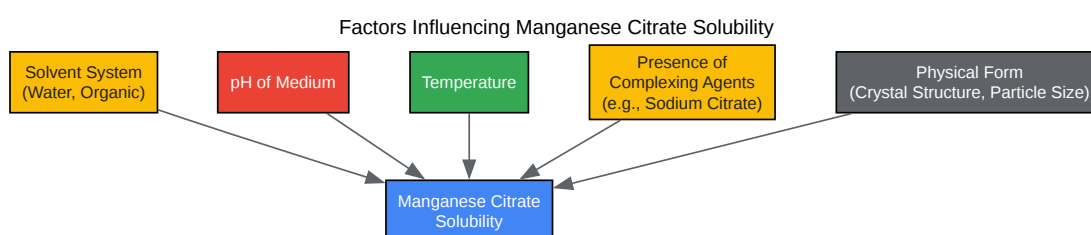
Procedure

- Preliminary Test: To estimate the approximate solubility, add **manganese citrate** in small, incremental amounts to a known volume of the solvent at the desired temperature. Observe the point at which the solid no longer dissolves. This helps in determining the appropriate amount of excess solid to use in the definitive experiment.
- Sample Preparation: Add an excess amount of **manganese citrate** (determined from the preliminary test) to a sufficient volume of the solvent in a sealed, inert container (e.g., a glass flask with a screw cap).
- Equilibration: Place the sealed container in a thermostatically controlled shaker set to a constant temperature (e.g., 25 $^{\circ}$ C \pm 0.5 $^{\circ}$ C). Agitate the mixture for a sufficient time to reach equilibrium. A minimum of 24 hours is recommended, with periodic sampling (e.g., at 24, 48, and 72 hours) to ensure the concentration has reached a plateau.
- Phase Separation: After equilibration, allow the mixture to stand at the experimental temperature to let the undissolved solid settle. Centrifuge the samples to further separate the solid and liquid phases.
- Sampling and Analysis: Carefully withdraw an aliquot of the clear supernatant. To prevent any undissolved microparticles from being included, filter the aliquot through a syringe filter that has been pre-conditioned with the solution.
- Quantification: Accurately dilute the filtered saturate solution and analyze for manganese content using a validated analytical method (e.g., AAS or ICP-MS).
- Data Reporting: The solubility is expressed as the mass of **manganese citrate** per volume or mass of the solvent (e.g., g/100 mL or mg/L). The temperature, pH (for aqueous

solutions), and any other relevant experimental conditions should be reported alongside the solubility value.

Visualizations

Logical Flow of Solubility Influencing Factors

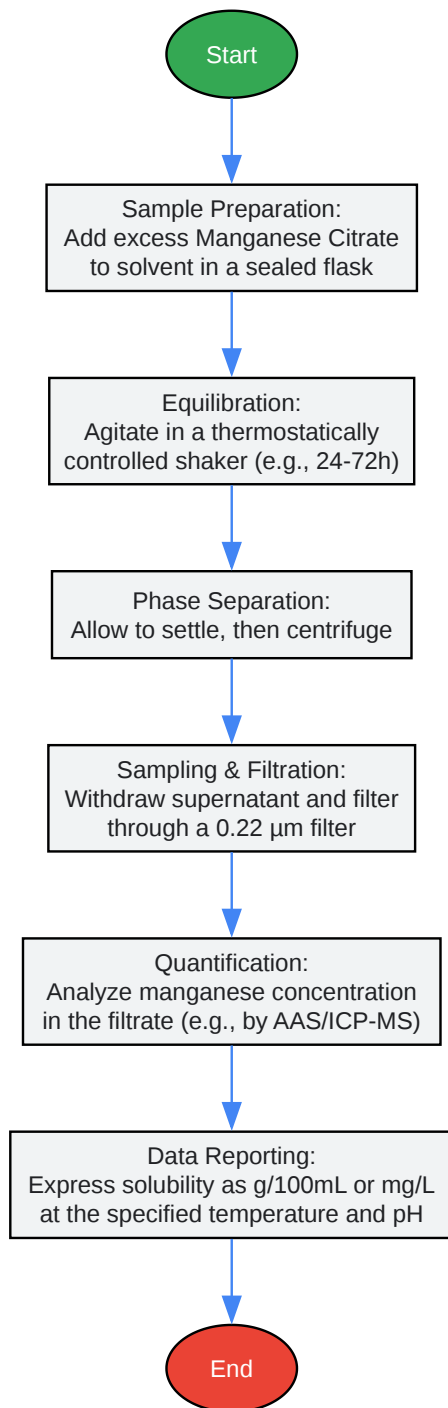


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Caption: Key factors that influence the solubility of **manganese citrate**.

Experimental Workflow for Solubility Determination

Shake-Flask Method for Solubility Determination



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Caption: Experimental workflow for determining **manganese citrate** solubility.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Solubility of Manganese Citrate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b158831#manganese-citrate-solubility-in-water-and-organic-solvents]

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